

C.I. Direct Black 80 solubility in water and organic solvents

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Compound of Interest

Compound Name: C.I. Direct Black 80

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A Technical Guide to the Solubility of C.I. Direct Black 80

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the solubility characteristics of **C.I. Direct Black 80** (C.I. 31600; CAS No. 8003-69-8), a trisazo dye. The information herein is intended to support research, development, and quality control activities where precise knowledge of this dye's solubility is critical.

Solubility Profile

C.I. Direct Black 80 is characterized by its solubility in aqueous solutions and general insolubility in organic solvents.[1][2][3] Its large, linear molecular structure contributes to its affinity for cellulosic substrates and governs its solubility behavior.[4] The dye presents as a blue-black powder and forms a blue-black solution when dissolved in water.[3][5]

The solubility of **C.I. Direct Black 80** is influenced by factors such as temperature and pH. For most direct dyes, solubility in water increases significantly with a rise in temperature.[1] Furthermore, solubility is enhanced in neutral to slightly alkaline conditions (pH > 7) and reduced in acidic environments, which can lead to aggregation.[1]

The table below summarizes the available quantitative and qualitative solubility data.

Solvent/System	Temperature	Solubility	Classification	Source(s)
Water	17.8°C (64°F)	1 - 10 mg/mL	Slightly Soluble	[1][6][7]
Organic Solvents	Ambient	Insoluble	Insoluble	[1][2][3]
Ethanol	Ambient	Slightly Soluble	Slightly Soluble	[8]
Concentrated Sulfuric Acid	Ambient	Soluble	Soluble	[8]

Experimental Protocol: Determination of Water Solubility

The following methodology outlines a detailed procedure for determining the water solubility of **C.I. Direct Black 80**. The protocol is based on the Flask Method, as described in the OECD Test Guideline 105, which is suitable for substances with solubilities above 10^{-2} g/L.[9][10][11]

A surplus amount of the test substance (**C.I. Direct Black 80**) is agitated in deionized water at a controlled temperature for a sufficient duration to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the dye in the clear aqueous phase is determined analytically.

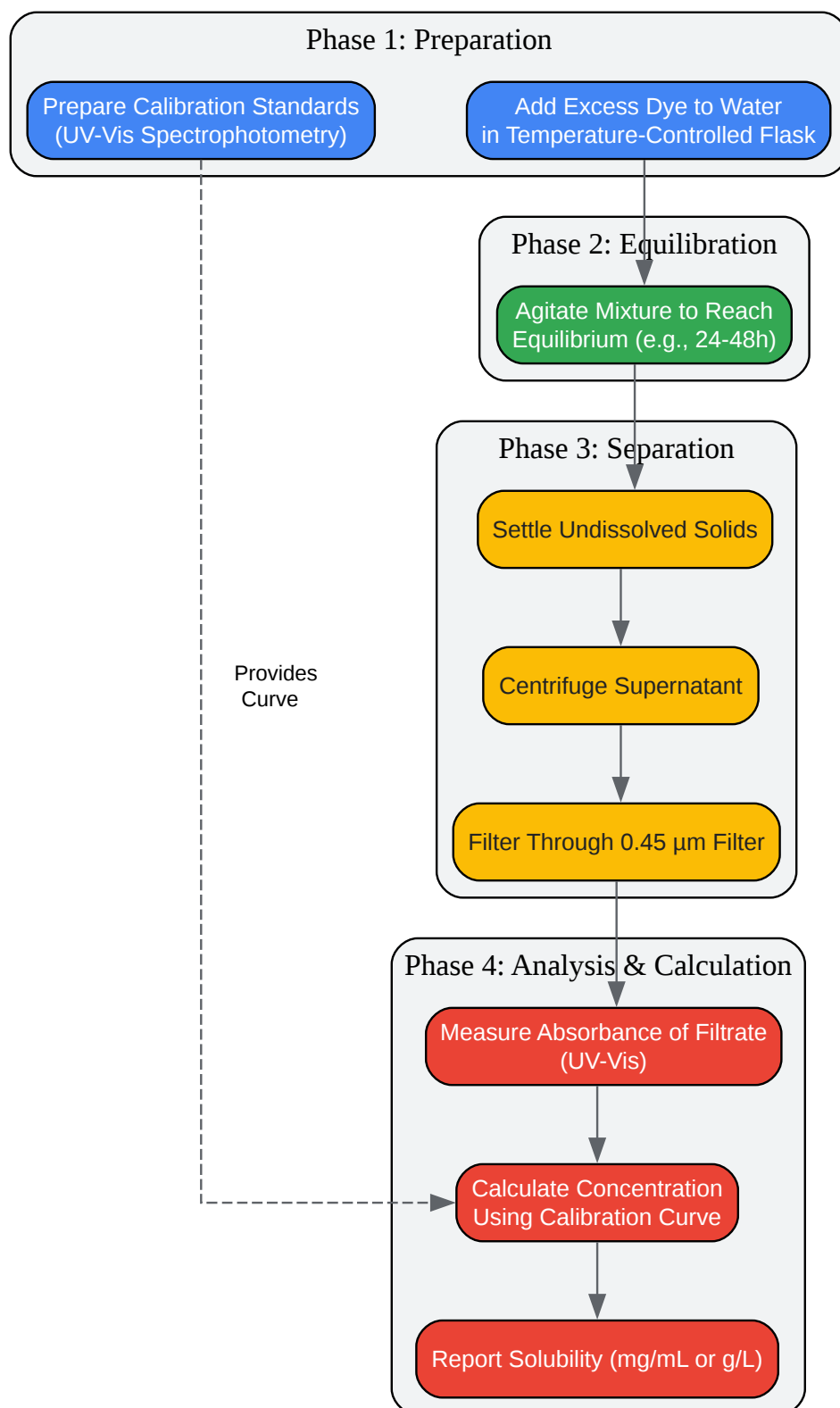
- Test Substance: **C.I. Direct Black 80** powder
- Solvent: Deionized or distilled water
- Apparatus:
 - Analytical balance (accuracy ± 0.1 mg)
 - Constant temperature water bath or shaker
 - Glass flasks with stoppers (e.g., 250 mL Erlenmeyer)
 - Centrifuge capable of $>3000 \times g$

- Syringes and membrane filters (e.g., 0.45 μm pore size)
- UV-Visible Spectrophotometer
- Volumetric flasks and pipettes
- pH meter
- Preparation of Standard Solutions:
 - Prepare a stock solution of **C.I. Direct Black 80** (e.g., 1000 mg/L) by accurately weighing the dye and dissolving it in a known volume of deionized water.[\[4\]](#)
 - From the stock solution, prepare a series of calibration standards of known lower concentrations.
 - Measure the absorbance of each standard at the dye's maximum absorption wavelength (λ_{max}) using the UV-Vis spectrophotometer to generate a calibration curve.
- Equilibration (Saturation):
 - Add an excess amount of **C.I. Direct Black 80** to a flask containing a known volume of deionized water. The amount should be sufficient to ensure that a solid phase remains after equilibrium is reached.
 - Place the flask in a constant temperature shaker or water bath, preferably set to 20 ± 0.5 °C.[\[9\]](#)[\[10\]](#)
 - Agitate the mixture for a period sufficient to reach equilibrium. A preliminary test may be needed to determine this duration, but 24 to 48 hours is typical.
- Phase Separation:
 - After equilibration, allow the flask to stand in the constant temperature bath for at least 24 hours to permit the settling of undissolved material.
 - To ensure complete removal of suspended solids, centrifuge an aliquot of the supernatant at a high speed (e.g., $>3000 \times g$).

- Carefully withdraw a sample from the clear supernatant. For critical applications, filter this sample through a 0.45 μm membrane filter that does not adsorb the dye.[\[1\]](#)
- Analysis:
 - Measure the absorbance of the clear, saturated filtrate using the UV-Vis spectrophotometer at the same λ_{max} used for the calibration curve.
 - If necessary, dilute the sample with a known volume of deionized water to ensure the absorbance falls within the linear range of the calibration curve.
- Calculation:
 - Using the calibration curve, determine the concentration of **C.I. Direct Black 80** in the filtrate.
 - If the sample was diluted, multiply the result by the dilution factor to obtain the final solubility value.
 - Express the solubility in g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the key steps of the flask method for determining the water solubility of a dye.



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Caption: Workflow for Dye Solubility Determination via the Flask Method.

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